

A Technical Guide to 3-Cyclopropylbenzoic Acid for Advanced Research

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Compound of Interest

Compound Name: 3-Cyclopropylbenzoic acid

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **3-Cyclopropylbenzoic acid**, a key organic compound utilized as a versatile building block in the synthesis of complex molecules for pharmaceuticals and agrochemicals.^[1] Its unique structure, combining an aromatic ring with a cyclopropyl group, makes it a valuable precursor in medicinal chemistry and material science.

Core Molecular and Physical Properties

The fundamental properties of **3-Cyclopropylbenzoic acid** are summarized below. This data is essential for reaction planning, characterization, and safety considerations.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1][2][3][4][5]
Molecular Weight	162.19 g/mol	[4]
(also reported as 162.1852 g/mol)	[1][2][3]	
CAS Number	1129-06-2	[2][3]
Appearance	Solid, Crystalline Powder	[1][2][5]
Synonyms	m-cyclopropylbenzoic acid, Benzoic acid, 3-cyclopropyl-	[2][3]
Topological Polar Surface Area	37.3 Å ²	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bond Count	2	[3]

Applications in Synthetic Chemistry

3-Cyclopropylbenzoic acid serves as a crucial starting material in organic synthesis. The carboxylic acid group is readily functionalized, while the cyclopropyl moiety offers a strained three-membered ring that can impart unique conformational constraints and metabolic stability to target molecules. This makes it particularly valuable in the design of novel therapeutic agents.

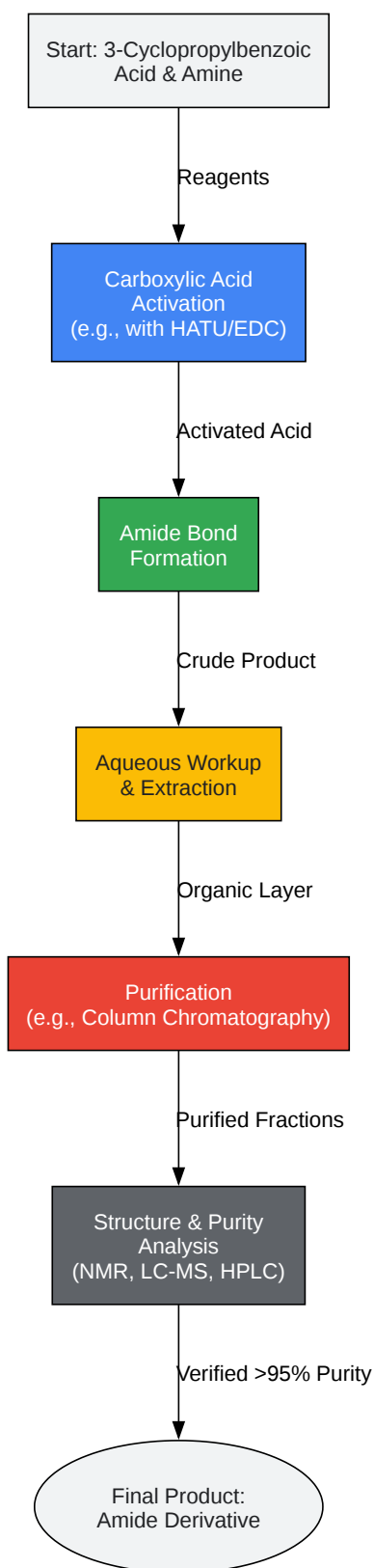
Key applications include:

- **Pharmaceutical Synthesis:** It is a precursor for creating more complex molecules with specific biological activities.[1] The cyclopropyl group is a common feature in modern pharmaceuticals, often used to improve potency, selectivity, or pharmacokinetic properties.
- **Agrochemical Development:** The compound is also utilized in the synthesis of new pesticides and herbicides.[1]

- Material Science: A related compound, 3-Chloro-5-cyclopropylbenzoic acid, is noted for its potential use in developing new materials, suggesting similar applications for this parent compound.^[6]

General Experimental Workflow

The following diagram illustrates a typical workflow for researchers using **3-Cyclopropylbenzoic acid** as a starting material for the synthesis of a novel derivative, such as an amide for a drug discovery program.



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- To cite this document: BenchChem. [A Technical Guide to 3-Cyclopropylbenzoic Acid for Advanced Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073178#3-cyclopropylbenzoic-acid-molecular-weight-and-formula]

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